A Comparative Guide to the Determination of 5-ROX-SE Molar Extinction Coefficient

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Compound of Interest		
Compound Name:	5-ROX-SE	
Cat. No.:	B15597528	Get Quote

For researchers, scientists, and drug development professionals, the accurate determination of fluorescent probe concentration is paramount for the reliability and reproducibility of experimental results. The molar extinction coefficient (ε) is a critical parameter in this determination, directly relating a substance's absorbance to its concentration via the Beer-Lambert law. This guide provides a comparative analysis of the molar extinction coefficient of 5-Carboxy-X-rhodamine N-succinimidyl ester (**5-ROX-SE**), a widely used fluorescent dye, and its common alternatives. Furthermore, a detailed experimental protocol for the determination of the molar extinction coefficient is provided.

Performance Comparison of **5-ROX-SE** and Alternatives

5-ROX-SE is an amine-reactive fluorescent dye commonly employed for labeling proteins and nucleic acids.[1][2][3] Its photophysical properties, particularly its molar extinction coefficient, are crucial for quantitative applications. The molar extinction coefficient of a substance is a measure of how strongly it absorbs light at a particular wavelength. A higher extinction coefficient indicates a greater ability to absorb light, which can be advantageous in applications requiring high sensitivity.

The reported values for the molar extinction coefficient of **5-ROX-SE** and its non-ester form, 5-ROX, vary across different suppliers and measurement conditions, highlighting the importance of experimental determination for specific applications. The table below summarizes the key photophysical properties of **5-ROX-SE** and several common alternative fluorescent dyes.

Fluorescent Dye	Excitation Max (λex, nm)	Emission Max (λem, nm)	Molar Extinction Coefficient (ε, M⁻¹cm⁻¹)	Molecular Weight (g/mol)
5-ROX-SE	575 - 578	600 - 604	82,000[1][4][5]	631.67[6]
5-ROX	570 - 580	591 - 604	36,000 - 93,000[7][8]	534.60[8]
ATTO RHO12	577	600	120,000[4][5]	847.00[5]
Texas Red	583	603	116,000[4][5]	818.00[5]
Cyanine3.5 (Cy3.5)	588	604	150,000[4]	544.70[4]

Note: The extinction coefficient can be influenced by factors such as the solvent, pH, and temperature of the solution.

Experimental Protocol for Molar Extinction Coefficient Determination

The determination of the molar extinction coefficient is based on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution.

Equation: $A = \varepsilon c l$

Where:

- A is the absorbance (unitless)

- ε is the molar extinction coefficient ($M^{-1}cm^{-1}$)

- c is the concentration of the substance (mol/L or M)

- l is the path length of the cuvette (typically 1 cm)

Materials and Equipment:

- **5-ROX-SE** (or alternative dye)

- High-purity solvent (e.g., DMSO, DMF, or an appropriate aqueous buffer)

- UV-Vis spectrophotometer

- Quartz cuvettes (1 cm path length)

- Analytical balance

- Volumetric flasks and pipettes

Procedure:

- Stock Solution Preparation:

  - Accurately weigh a small amount of the fluorescent dye using an analytical balance.

  - Dissolve the dye in a known volume of the chosen solvent to prepare a concentrated stock solution. Ensure the dye is completely dissolved.

- Serial Dilutions:

  - Perform a series of accurate dilutions of the stock solution to prepare at least five different concentrations. The concentrations should be chosen to yield absorbance values within the linear range of the spectrophotometer (typically 0.1 to 1.0).

- Spectrophotometer Setup:

  - Turn on the spectrophotometer and allow it to warm up and stabilize.

  - Set the wavelength to the maximum absorbance wavelength (λmax) of the dye. For **5-ROX-SE**, this is typically around 578 nm.

- Absorbance Measurement:

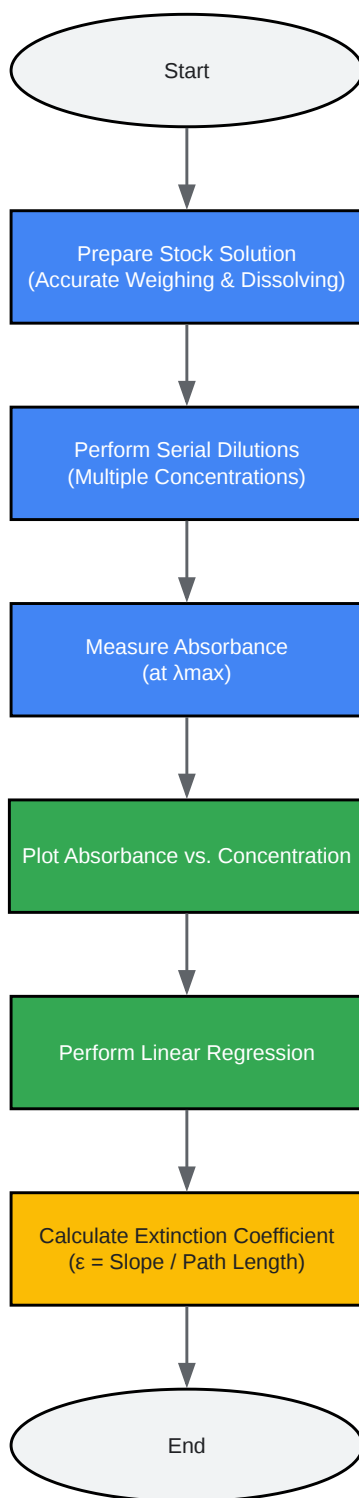 - Use the pure solvent as a blank to zero the spectrophotometer.

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- Measure the absorbance of each of the prepared dilutions at the λmax.

- Data Analysis:

  - Plot a graph of absorbance (A) on the y-axis versus concentration (c) on the x-axis.

  - The data points should form a straight line that passes through the origin, in accordance with the Beer-Lambert law.

  - Perform a linear regression analysis of the data to obtain the slope of the line.

  - The slope of the line is equal to the molar extinction coefficient (ε) multiplied by the path length (l). Since the path length is typically 1 cm, the slope is equal to ε.

Calculation:

From the linear regression ($y = mx + b$), where y is absorbance and x is concentration: Slope (m) = εl If $l = 1$ cm, then ε = Slope (m)

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of the molar extinction coefficient.

```
┌─────────────────────┐
│        Start        │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│ Prepare Stock Solution │
│ (Accurate Weighing & Dissolving) │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│ Perform Serial Dilutions │
│ (Multiple Concentrations) │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│ Measure Absorbance │
│ (at λmax) │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│ Plot Absorbance vs. Concentration │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│ Perform Linear Regression │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│ Calculate Extinction Coefficient │
│ (ε = Slope / Path Length) │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│        End        │
└─────────────────────┘
```

Start

Prepare Stock Solution
(Accurate Weighing & Dissolving)

Perform Serial Dilutions
(Multiple Concentrations)

Measure Absorbance
(at λmax)

Plot Absorbance vs. Concentration

Perform Linear Regression

Calculate Extinction Coefficient
(ε = Slope / Path Length)

End

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Caption: Experimental workflow for determining the molar extinction coefficient.

In conclusion, while published values for the molar extinction coefficient of **5-ROX-SE** and its alternatives provide a useful reference, experimental determination under the specific conditions of your assay is crucial for achieving accurate and reliable quantitative results. The provided protocol offers a straightforward and robust method for this determination.

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